

# Safety and handling of 1-Benzylxy-2-methyl-3-nitrobenzene

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<i>Compound of Interest</i>	
Compound Name:	1-Benzylxy-2-methyl-3-nitrobenzene
Cat. No.:	B1267161

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An In-depth Technical Guide to **1-Benzylxy-2-methyl-3-nitrobenzene**: Safety, Handling, and Experimental Protocols

## Introduction

**1-Benzylxy-2-methyl-3-nitrobenzene** is a substituted nitrobenzene compound with the chemical formula  $C_{14}H_{13}NO_3$ .<sup>[1]</sup> It is primarily utilized as a laboratory chemical and as an intermediate in the synthesis of other organic compounds, such as 1-[2-[2-(benzylxy)-6-nitrophenyl]vinyl]pyrrolidine and 4-(benzylxy)-1H-indole.<sup>[2]</sup> This technical guide provides a comprehensive overview of its physical and chemical properties, detailed safety and handling procedures, and experimental protocols for its synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Physicochemical Properties

A summary of the key physicochemical properties of **1-Benzylxy-2-methyl-3-nitrobenzene** is presented in the table below.

Property	Value	Reference
CAS Number	20876-37-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>14</sub> H <sub>13</sub> NO <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	243.26 g/mol	<a href="#">[2]</a>
Appearance	Yellow powdered solid	<a href="#">[2]</a>
Melting Point	60-63 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	150 °C at 1.5 mmHg	<a href="#">[4]</a>
Density	1.738 g/mL at 25 °C	<a href="#">[4]</a>
Flash Point	>230 °F (>110 °C)	<a href="#">[4]</a>
Storage Temperature	Room temperature	<a href="#">[2]</a>

## Safety and Handling

According to the 2012 OSHA Hazard Communication Standard, **1-Benzyl-2-methyl-3-nitrobenzene** is not considered a hazardous chemical.[\[3\]](#) However, as with any laboratory chemical, appropriate safety precautions should be taken.

## Personal Protective Equipment (PPE)

When handling **1-Benzyl-2-methyl-3-nitrobenzene**, the following personal protective equipment is recommended:

- Eye Protection: Safety glasses with side-shields or goggles.[\[3\]](#)
- Hand Protection: Chemical-resistant gloves.[\[3\]](#)
- Respiratory Protection: A dust mask (type N95 or equivalent) should be worn, especially when handling the powdered form to avoid dust formation.
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[\[3\]](#)

## First Aid Measures

In case of exposure, the following first aid measures should be taken:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur.[3]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[3]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[3]

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[3] Do not breathe dust.[5] Use in a well-ventilated area.[6] Wash hands thoroughly after handling.[6]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3] Store away from incompatible materials such as strong bases.[5]

## Toxicology

While specific toxicological data for **1-Benzyl-2-methyl-3-nitrobenzene** is limited, the toxicology of nitrobenzene, a related compound, is well-documented and can provide insights into potential hazards. Nitrobenzene is readily absorbed through inhalation, oral, and dermal routes.[7]

The primary health effect of nitrobenzene exposure is methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen.[8] Symptoms of acute exposure can include cyanosis, fatigue, dizziness, headache, and at higher levels, respiratory depression and coma.[7] Chronic exposure has been associated with similar symptoms.[7] The International Agency for Research on Cancer (IARC) has classified nitrobenzene as "possibly carcinogenic to humans" (Group 2B).[7] It is also a known reproductive toxicant in male animals.[7][9]

Given these potential hazards associated with the nitrobenzene moiety, it is prudent to handle **1-Benzylxy-2-methyl-3-nitrobenzene** with care to minimize exposure.

## Experimental Protocols

### Synthesis of 1-Benzylxy-2-methyl-3-nitrobenzene

The following protocol describes the synthesis of **1-Benzylxy-2-methyl-3-nitrobenzene** from 2-methyl-3-nitrophenol and benzyl bromide.[\[2\]](#)

#### Materials:

- 2-methyl-3-nitrophenol
- Benzyl bromide
- Potassium carbonate
- N,N-dimethylformamide (DMF)
- Toluene
- Anhydrous magnesium sulfate
- Water
- Saturated aqueous sodium chloride solution

#### Procedure:

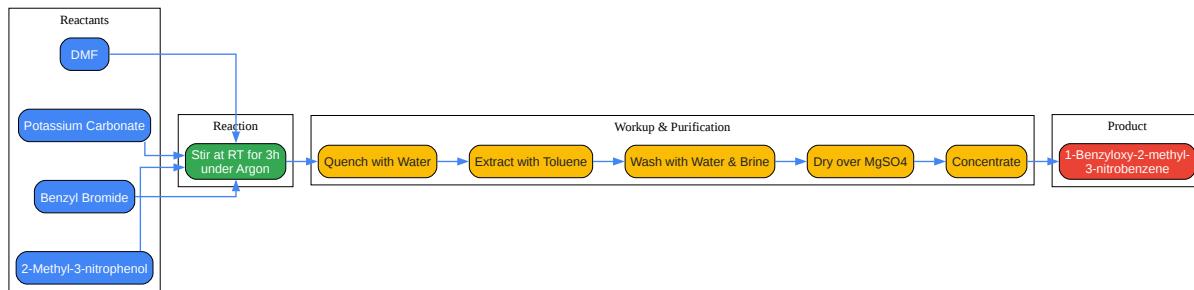
- To a reaction vial containing 30.6 g (200 mmol) of 2-methyl-3-nitrophenol, add 41.5 g (300 mmol) of potassium carbonate and 200 mL of N,N-dimethylformamide.
- Under an argon atmosphere, slowly add 23.8 mL (200 mmol) of benzyl bromide dropwise to the reaction mixture.
- Stir the reaction at room temperature for 3 hours.
- After the reaction is complete, pour the reaction solution into 1000 mL of water.

- Extract the aqueous mixture with 800 mL of toluene, followed by a second extraction with 500 mL of toluene.
- Combine the organic phases and wash sequentially with water and saturated aqueous sodium chloride solution.
- Dry the organic phase over anhydrous magnesium sulfate.
- Concentrate the organic phase under reduced pressure to yield 49.3 g of **1-Benzyl-3-nitrobenzene** as a yellow powder (quantitative yield).[2]

#### Characterization Data:

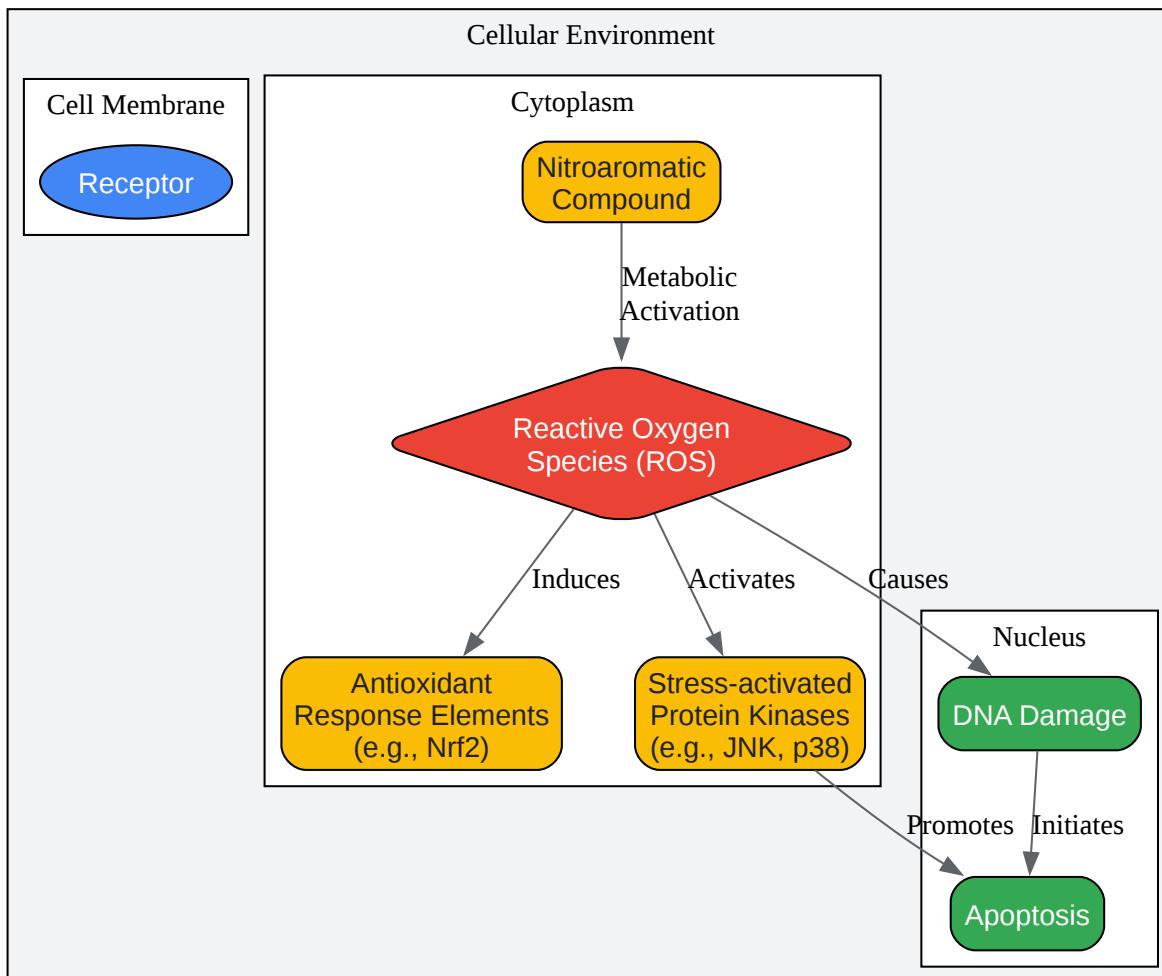
- $^1\text{H-NMR}$  ( $\text{CDCl}_3$ ,  $\delta$  ppm): 2.42 (s, 3H), 5.13 (s, 2H), 7.08-7.11 (m, 1H), 7.21-7.27 (m, 1H), 7.32-7.44 (m, 6H).[2]
- Mass Spectrum (Cl,  $m/z$ ): 244  $[\text{M}+1]^+$ .[2]
- TLC:  $R_f$  value: 0.48 (n-hexane/ethyl acetate = 4:1, v/v).[2]

## Diagrams



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Caption: Synthesis workflow for **1-Benzyl-2-methyl-3-nitrobenzene**.



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